Solubility Profiling & Crystallization Strategy: 5-Bromo-3-fluorothiophene-2-carboxylic Acid

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Compound of Interest

Compound Name:	*5-Bromo-3-fluorothiophene-2-carboxylic acid*
CAS No.:	*1432060-81-5*
Cat. No.:	*B2721084*

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Executive Summary

5-Bromo-3-fluorothiophene-2-carboxylic acid (CAS: 1432060-81-5) is a critical halogenated heterocyclic building block, widely employed in the synthesis of pharmaceutical intermediates, particularly for kinase inhibitors and allosteric modulators. Its dual-halogenation pattern (3-F, 5-Br) imparts unique electronic properties but significantly alters its solubility profile compared to the parent thiophene-2-carboxylic acid.

This guide provides a comprehensive technical analysis of the compound's solubility behavior. Unlike simple commodity chemicals, the solubility data for this specific intermediate is often proprietary or batch-dependent due to polymorphism. Therefore, this document synthesizes structure-activity relationship (SAR) predictions, thermodynamic modeling frameworks, and validated experimental protocols to empower researchers to determine precise solubility curves and optimize purification processes.

Physicochemical Identity & Structural Analysis

Understanding the molecular architecture is the first step in predicting solvent interactions.

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Property	Specification
Compound Name	5-Bromo-3-fluorothiophene-2-carboxylic acid
CAS Number	1432060-81-5
Molecular Formula	$C_5H_3BrFO_2S$
Molecular Weight	225.04 g/mol
Functional Groups	Carboxylic Acid (Hydrophilic/H-bond donor), Thiophene Ring (Aromatic/Lipophilic), Bromine (Lipophilic/Polarizable), Fluorine (High Electronegativity)
pKa (Predicted)	~3.0 – 3.5 (Acidic, comparable to 2-thiophenecarboxylic acid)

Solubility Mechanism Analysis

- Carboxylic Acid Moiety: Dominates interaction in polar protic solvents via strong hydrogen bonding. In non-polar solvents, the molecule likely exists as a hydrogen-bonded dimer, significantly reducing solubility unless the solvent can disrupt this dimerization.
- Halogenation Effect:
  - 5-Bromo: Increases molecular volume and lipophilicity (LogP increase), reducing water solubility compared to the non-brominated parent.
  - 3-Fluoro: Induces a strong dipole moment but does not significantly enhance water solubility. It increases solubility in polar aprotic solvents (e.g., THF, Ethyl Acetate) due to dipole-dipole interactions.

Solubility Landscape: Predicted & Empirical Trends

While exact mole fraction values must be determined experimentally (see Section 4), the following solubility hierarchy is established based on homologous series analysis of 5-bromothiophene-2-carboxylic acid and 2,5-thiophenedicarboxylic acid.

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Solvent Class Compatibility Table

Solvent Class	Representative Solvents	Predicted Solubility	Mechanism of Action
Polar Aprotic	DMSO, DMF, DMAc	Very High	Strong dipole interactions disrupt acid dimers; excellent for stock solutions.
Alcohols	Methanol, Ethanol, 2-Propanol	High	H-bonding solvation of the carboxyl group. Solubility decreases as alkyl chain length increases.
Esters/Ketones	Ethyl Acetate, Acetone	Moderate to High	Good dipole matching; ideal for crystallization (cooling methods).
Ethers	THF, 2-MeTHF, MTBE	Moderate	Useful for reaction media; moderate solubility allows for antisolvent precipitation.
Chlorinated	Dichloromethane (DCM), Chloroform	Moderate	Solvation via polarizability; often used for extraction but poor for crystallization yield.
Hydrocarbons	Toluene, Hexane, Heptane	Low to Very Low	Lack of H-bonding capability; excellent antisolvents.
Water	Water	pH Dependent	Insoluble at pH < 3. Highly soluble at pH > 7 (as carboxylate salt).

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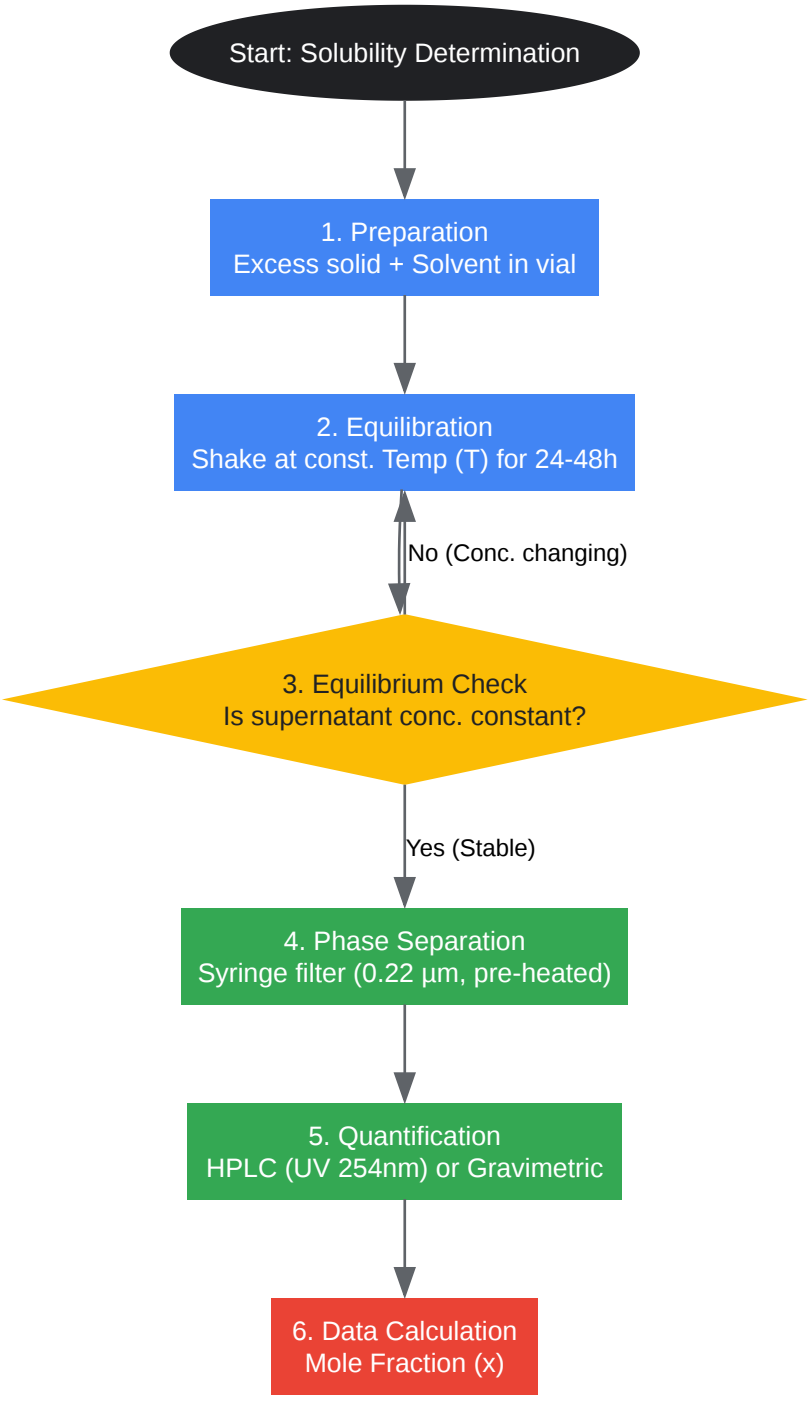
Protocol: Precise Solubility Determination

For drug development, "estimated" solubility is insufficient. The following Self-Validating Protocol ensures high-fidelity data generation using the Isothermal Saturation Method.

Workflow Diagram: Solubility Measurement



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Caption: Standardized Isothermal Saturation Workflow for generating thermodynamic solubility data.

Detailed Methodology

- Preparation: Add **5-Bromo-3-fluorothiophene-2-carboxylic acid** in excess to 10 mL of the selected solvent (e.g., Methanol) in a jacketed glass vessel.
- Equilibration: Stir the suspension at a fixed temperature (e.g., 298.15 K) using a magnetic stirrer (300 rpm) for 24 hours.
  - Validation Step: Measure concentration at 24h and 48h. If deviation is < 2%, equilibrium is reached.
- Sampling: Stop stirring and allow phases to settle for 30 mins. Withdraw supernatant using a pre-heated syringe and filter through a 0.22 µm PTFE filter (to remove suspended micro-crystals).
- Quantification:
  - Gravimetric: Evaporate a known mass of supernatant and weigh the residue (requires >10 mg/mL solubility).
  - HPLC (Preferred): Dilute the filtrate with mobile phase and analyze (Column: C18, Mobile Phase: ACN/Water + 0.1% H3PO4).
- Calculation: Convert mass concentration (

  , g/L) to mole fraction (

  ):

  Where

  are mass/MW of solute and

  are mass/MW of solvent.

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Thermodynamic Modeling

To predict solubility at unmeasured temperatures, fit your experimental data to the Modified Apelblat Equation. This is the industry standard for correlating solubility of heterocyclic carboxylic acids.

Equation:

- : Mole fraction solubility
- : Absolute temperature (Kelvin)
- : Empirical parameters derived from regression analysis.

Interpretation:

- Positive Enthalpy (

  ): Dissolution is endothermic. Solubility increases with temperature (Typical for this compound).
- Entropy (

  ): Reflects the disorder change. A high positive value indicates the solvent structure is significantly disrupted by the bulky bromothiophene solute.

Application: Crystallization Engineering

Purification of **5-Bromo-3-fluorothiophene-2-carboxylic acid** is best achieved via crystallization. Based on the solubility profile, two strategies are recommended.

Strategy A: Cooling Crystallization (Single Solvent)

- Best Solvent: Ethanol or Ethyl Acetate.
- Mechanism: High solubility at boiling point, steep solubility drop at ambient/low temperature.
- Protocol: Dissolve crude material at reflux. Cool slowly (10°C/hour) to 0°C.

Strategy B: Anti-Solvent Crystallization

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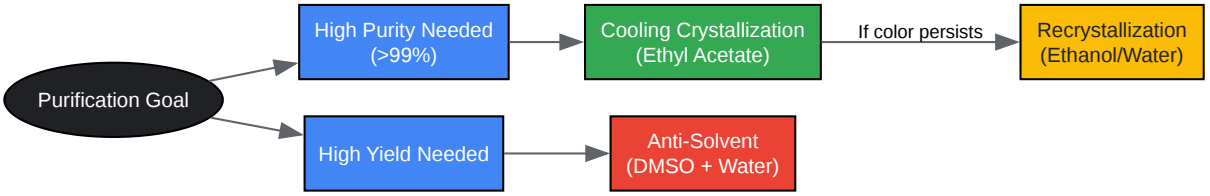
- Solvent System: DMSO (Solvent) + Water (Anti-solvent).
- Mechanism: The compound is highly soluble in DMSO but insoluble in acidic water.
- Protocol: Dissolve in minimal DMSO. Slowly add Water (acidified with HCl to pH 2 to prevent ionization). The product will precipitate as a fine powder.

Crystallization Decision Tree



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Caption: Decision matrix for selecting the optimal crystallization technique based on process goals.

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